

An In-depth Technical Guide to the Safety of Fmoc-D-threonine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (((9H-Fluoren-9-yl)methoxy)carbonyl)-D-threonine

Cat. No.: B557613

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data available for Fmoc-D-threonine (CAS No. 157355-81-2), a key building block in peptide synthesis. The information is compiled from various chemical suppliers and safety data sheets to ensure a thorough understanding of its properties and handling requirements.

Chemical and Physical Properties

Fmoc-D-threonine is a white to off-white crystalline powder. Its fundamental properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	157355-81-2	[1] [2] [3]
Molecular Formula	C ₁₉ H ₁₉ NO ₅	[3] [4]
Molecular Weight	341.36 g/mol	[1] [3] [4]
Appearance	White to slight yellow to beige powder/crystal	
Purity	≥93.0% (acidimetric), ≥98% (TLC), ≥98.0% (HPLC)	[3]
Enantiomeric Purity	≥ 99.5 % (a/a)	[3]
Storage Temperature	2-30°C	[3]

Hazard Identification and Classification

According to the information available from multiple suppliers, Fmoc-D-threonine is not classified as a hazardous substance.[\[5\]](#)[\[6\]](#)[\[7\]](#) However, as with any chemical, it should be handled with care in a laboratory setting.

GHS Classification: Not a hazardous substance or mixture.[\[6\]](#)[\[7\]](#)

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

At present, no specific toxicological studies, such as LD50 or LC50 data, for Fmoc-D-threonine are publicly available. The substance is not listed as a carcinogen by IARC, NTP, or OSHA.[\[7\]](#)

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of Fmoc-D-threonine and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[\[8\]](#)
- Use appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a laboratory coat.[\[8\]](#)
- Avoid formation of dust and aerosols.[\[9\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)
- Recommended storage temperature is between 2°C and 30°C.[\[3\]](#)

The following diagram illustrates the recommended workflow for handling Fmoc-D-threonine in a laboratory setting.

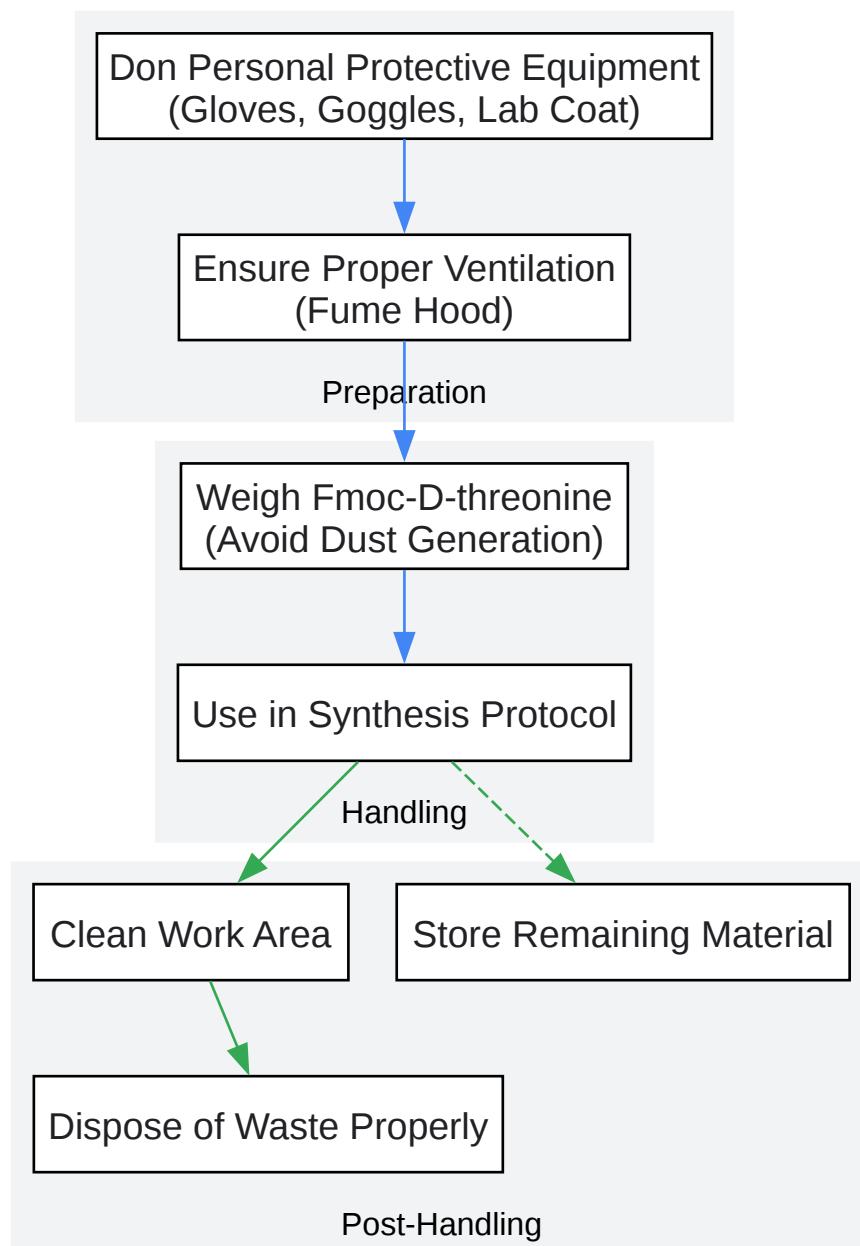


Figure 1: Fmoc-D-threonine Handling Workflow

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Figure 1: Fmoc-D-threonine Handling Workflow

Accidental Release and First Aid Measures

In case of accidental release or exposure, follow these procedures:

Accidental Release:

- Ensure adequate ventilation.
- Avoid dust formation.[9]
- Sweep up the spilled solid material and place it in a suitable container for disposal.[5]
- Do not let the product enter drains.[9]

First Aid:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[5]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[5]

Disposal Considerations

Waste material must be disposed of in accordance with local, state, and federal regulations.[7]

- Solid Waste: Collect solid Fmoc-D-threonine waste in a clearly labeled, compatible container. [8]
- Liquid Waste: When rinsing containers, collect the rinsate as hazardous liquid waste.[8]
- Contact your institution's Environmental Health & Safety (EHS) department for specific disposal procedures.[8]

The logical flow for the disposal of Fmoc-D-threonine is outlined in the diagram below.

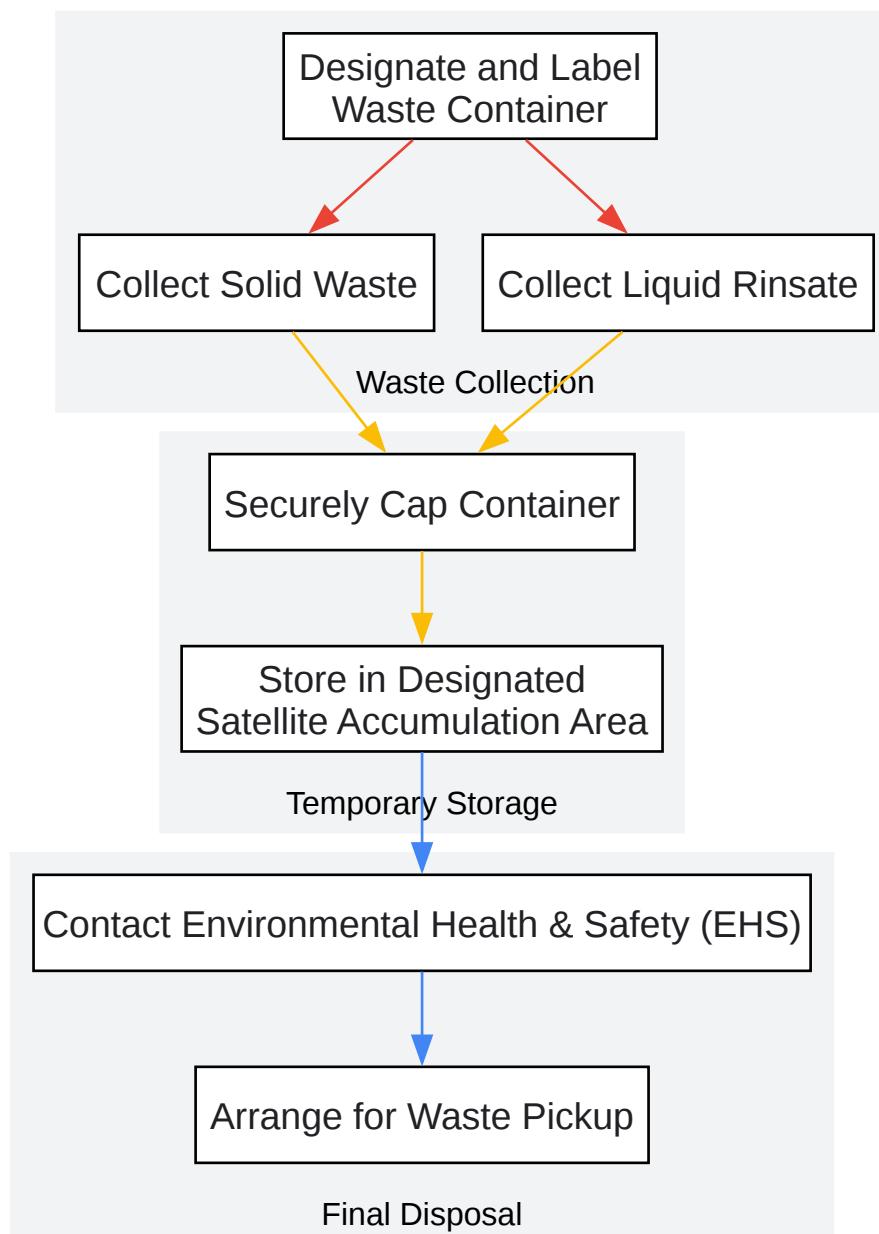


Figure 2: Fmoc-D-threonine Disposal Workflow

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Figure 2: Fmoc-D-threonine Disposal Workflow

Experimental Protocols

Specific experimental protocols for the safety assessment of Fmoc-D-threonine are not readily available in the public domain. The safety information provided in this guide is based on the

data sheets from chemical suppliers. For detailed, in-house safety assessments, it is recommended to follow established protocols for similar non-hazardous chemical powders.

Signaling Pathways

There is no available information to suggest that Fmoc-D-threonine interacts with any specific signaling pathways to induce toxicity. Given its primary use as a protected amino acid in peptide synthesis and its general classification as non-hazardous, it is unlikely to have significant off-target biological effects under normal laboratory handling conditions.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for the most accurate and up-to-date safety information.

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References

- 1. 157355-81-2 Fmoc-D-Thr-OH·nH₂O | WATANABE CHEMICAL INDUSTRIES,LTD. [watanabechem.co.jp]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Fmoc-D-Thr-OH Novabiochem 157355-81-2 [sigmaaldrich.com]
- 4. GSRS [precision.fda.gov]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. benchchem.com [benchchem.com]
- 9. FMOC-D-THR-OH - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Fmoc-D-threonine]. BenchChem, [2026]. [Online PDF]. Available at:

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